

# semicarbazide hydrochloride solubility water alcohol

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Semicarbazide hydrochloride

CAS No.: 563-41-7; 18396-65-1

Cat. No.: S8050601

[Get Quote](#)

## Solubility and Key Properties

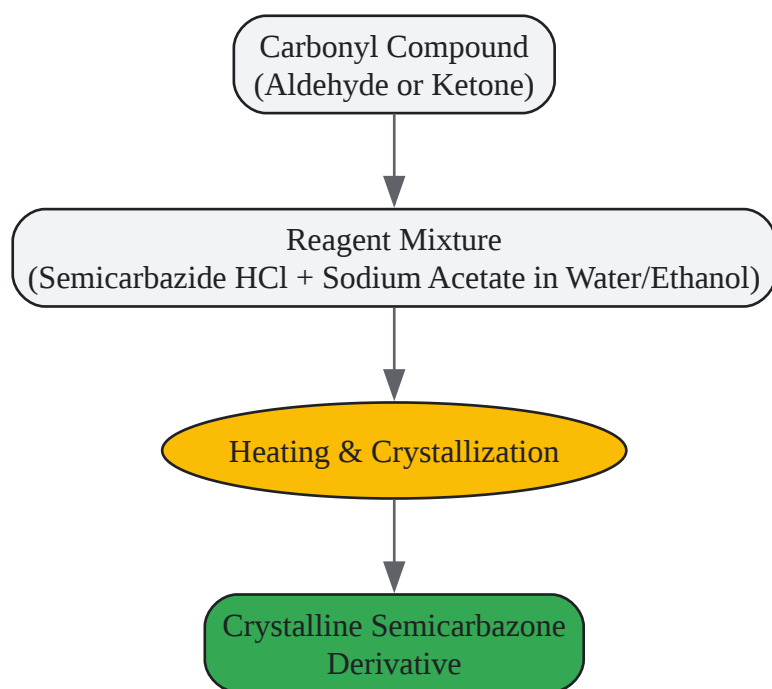
The following table consolidates the key physicochemical properties of **semicarbazide hydrochloride**, with a focus on its solubility.

Property	Value / Description	Conditions (if applicable)	Source
Molecular Formula	CH <sub>6</sub> ClN <sub>3</sub> O	-	[1] [2]
Molecular Weight	111.53 g/mol	-	[1] [2]
Appearance	White to almost white powder or crystals	-	[1] [3]
Solubility in Water	100 g/L	15 °C	[2]
	Clear, colorless solution at 0.1 g/mL	20 °C	[2]
Solubility in Alcohol (Ethanol)	Slightly soluble	-	[1]

Property	Value / Description	Conditions (if applicable)	Source
Melting Point	175 - 177 °C (with decomposition)	-	[2]

## Laboratory Application: Semicarbazone Formation

A primary use of **semicarbazide hydrochloride** in research is to characterize and identify carbonyl compounds (aldehydes and ketones) by converting them into solid semicarbazone derivatives [4]. The following diagram outlines the general workflow for this classic experiment.



[Click to download full resolution via product page](#)

Workflow for synthesizing a semicarbazone derivative from a carbonyl compound.

A standard procedure for this synthesis, adapted from *Organic Syntheses*, is detailed below [4] [5].

- **Objective:** To prepare the semicarbazone derivative of a carbonyl compound for identification purposes.
- **Principle:** Semicarbazide reacts with the carbonyl group (C=O) of aldehydes and ketones to form crystalline products known as semicarbazones, which have sharp, characteristic melting points.

## Materials and Reagents

- **Semicarbazide hydrochloride** [5]
- Sodium acetate trihydrate [4] or anhydrous [4]
- Carbonyl compound (aldehyde or ketone) to be characterized
- Ethanol (95% or absolute)
- Distilled water

## Step-by-Step Protocol

- **Prepare the Semicarbazide Reagent Solution:** Dissolve **semicarbazide hydrochloride** (1 mol) and sodium acetate (1.3 mol) in a minimal volume of water with gentle warming [4]. The sodium acetate acts as a base to liberate free semicarbazide from its hydrochloride salt.
- **Dissolve the Carbonyl Compound:** Prepare a separate solution of the ketone or aldehyde (1 mol) in the minimum amount of ethanol required for dissolution [4].
- **Combine and React:** Add the carbonyl compound solution to the reagent mixture. If the solution is not homogeneous, add just enough 95% ethanol to achieve a single phase [4] [5].
- **Crystallize:** Allow the mixture to stand at room temperature or warm it on a water bath until the crystallization of the semicarbazone derivative is complete [4] [5].
- **Isolate and Purify the Product:**
  - Cool the reaction mixture.
  - Collect the solid crystals via suction filtration.
  - Wash the crystals with a small amount of ethanol followed by water [4].
  - Recrystallize the product from ethanol or dilute aqueous ethanol to obtain pure crystals [4].
  - Determine the melting point of the purified derivative for identification [4].

## Important Safety Information

**Semicarbazide hydrochloride** is toxic and requires careful handling.

- **Hazard Statements:** Toxic if swallowed (H301), causes skin irritation (H315), causes serious eye irritation (H319), suspected of damaging fertility or the unborn child (H361), and may cause organ damage through prolonged or repeated exposure (H373) [1].
- **Precautionary Measures:** Wear protective gloves and eye protection. Do not breathe dust. Store in a cool, dark place [1].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Semicarbazide Hydrochloride 563-41-7 [tcichemicals.com]
2. Semicarbazide hydrochloride | 563-41-7 [chemicalbook.com]
3. Semicarbazide hydrochloride, 99.8%, Certified® Reagent ... [gtllaboratorysupplies.com]
4. Semicarbazide Hydrochloride - an overview [sciencedirect.com]
5. aminoacetone semicarbazone hydrochloride [orgsyn.org]

To cite this document: Smolecule. [semicarbazide hydrochloride solubility water alcohol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b8050601#semicarbazide-hydrochloride-solubility-water-alcohol>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)